

In-Depth Technical Guide to the Health and Safety of 2-Methylthiophene

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **2-Methylthiophene**, intended for use by professionals in research and drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols, with quantitative data presented in structured tables and key processes visualized through diagrams.

Chemical and Physical Properties

2-Methylthiophene is a colorless to light yellow liquid.[1][2] A summary of its key physical and chemical properties is provided in the table below.



Property	Value	Reference(s)
Molecular Formula	C5H6S	[3]
Molecular Weight	98.17 g/mol	[4]
CAS Number	554-14-3	[4]
Appearance	Clear, colorless to light yellow liquid	[1][2][4][5]
Boiling Point	112-113 °C at 760 mmHg	[1][3][4]
Melting Point	-63 °C	[3][4]
Flash Point	7 °C (44.6 °F) - Closed Cup	[1][6]
Density	1.014 g/mL at 25 °C	[1][3]
Vapor Pressure	24.9 - 47.6 mmHg at 25-37.7 °C	[4][5][7]
Solubility in Water	112.6 mg/L at 25 °C (immiscible)	[1][4]
Refractive Index	1.52 at 20 °C	[3]

Hazard Identification and Classification

2-Methylthiophene is classified as a hazardous substance. It is a highly flammable liquid and vapor and is harmful if swallowed, in contact with skin, or if inhaled.[4][8]

GHS Hazard Classification



Hazard Class	Hazard Category	GHS Hazard Statement	Reference(s)
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor	[4][7]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[4][8]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[4][8]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[4][8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[6]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[6]

GHS pictograms associated with **2-Methylthiophene** include the flame symbol (GHS02) and the exclamation mark (GHS07).[7]

Toxicology and Exposure Limits

Exposure to **2-Methylthiophene** can cause irritation to the eyes, skin, and respiratory system. [6] Inhalation of high concentrations of vapor may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[6]

Acute Toxicity Data

Route of Exposure	Species	Value	Reference(s)
Oral	Rat	LD50 = 3200 mg/kg	[6]
Inhalation	Mouse	LC50 = 11,500 mg/m³/2hr	[5]



Occupational Exposure Limits

Currently, there are no established occupational exposure limits (PEL, REL, TLV) for **2-Methylthiophene** from major regulatory bodies such as OSHA, NIOSH, or ACGIH.[9][10][11] [12][13]

Experimental Protocols

Detailed experimental protocols for the specific toxicity studies on **2-Methylthiophene** are not readily available in the public domain. However, the methodologies likely followed the standardized OECD Guidelines for the Testing of Chemicals.

Probable Methodology for Acute Oral Toxicity (LD50)

The acute oral toxicity of **2-Methylthiophene** in rats was likely determined following a protocol similar to OECD Guideline 401, 420, 423, or 425. A generalized procedure would involve:

- Animal Selection: Healthy, young adult rats of a single strain would be used.
- Dosage: A range of doses of 2-Methylthiophene would be administered orally via gavage to different groups of animals.
- Observation: Animals would be observed for signs of toxicity and mortality over a period of at least 14 days.
- Data Analysis: The LD50 value, the dose estimated to be lethal to 50% of the animals, would be calculated using appropriate statistical methods.

Probable Methodology for Acute Inhalation Toxicity (LC50)

The acute inhalation toxicity in mice likely followed a protocol based on OECD Guideline 403. A general outline of this methodology is as follows:

- Animal Selection: Healthy, young adult mice would be used.
- Exposure: Groups of animals would be exposed to various concentrations of 2 Methylthiophene vapor in an inhalation chamber for a specified duration (e.g., 2 hours).



- Observation: The animals would be monitored for signs of toxicity and mortality during and after the exposure period, for at least 14 days.
- Data Analysis: The LC50 value, the concentration of the substance in the air that is lethal to 50% of the test animals, would be determined.

Handling and Storage Handling

- Use only in a well-ventilated area or under a chemical fume hood.[2]
- Keep away from open flames, hot surfaces, and sources of ignition.[2][6]
- Use non-sparking tools and explosion-proof equipment.[2][6]
- Take precautionary measures against static discharge.[2][6]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or mists.[6]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep in a designated flammables area.[2]
- Protect from direct sunlight.[6]
- Incompatible materials include strong oxidizing agents and strong bases.[2][6]

Personal Protective Equipment (PPE)

When handling **2-Methylthiophene**, the following personal protective equipment is recommended:

Eye/Face Protection: Safety glasses with side shields or chemical safety goggles.



- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[2]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[2]

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[6]
- In case of skin contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.[6]
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately.[6]

Fire and Explosion Hazard Data

2-Methylthiophene is a highly flammable liquid and its vapors can form explosive mixtures with air.[6]



Property	Value	Reference(s)
Flash Point	7 °C (44.6 °F) - Closed Cup	[6]
Flammability Limits	Not available	
Autoignition Temperature	Not available	_
Suitable Extinguishing Media	Dry chemical, carbon dioxide, alcohol-resistant foam. Water spray may be used to cool closed containers.	[2][6]
Unsuitable Extinguishing Media	Water may be ineffective.	[6]
Hazardous Combustion Products	Carbon monoxide, carbon dioxide, sulfur oxides.	[2][6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., dry sand or earth) and place it in a chemical waste container. Use spark-proof tools and explosion-proof equipment.
 [2][6]

Visualizations Chemical Spill Response Workflow



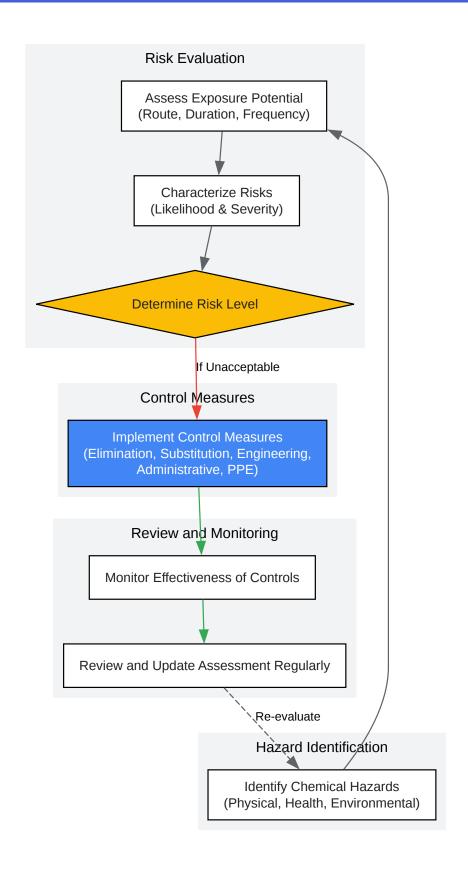


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Caption: Workflow for responding to a chemical spill.

Chemical Risk Assessment Process





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Caption: Logical process for conducting a chemical risk assessment.



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